

Scale-Up Synthesis of Tert-butyl 3-hydroxypropanoate: Application Notes and Protocols

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Compound of Interest

Compound Name: *Tert-butyl 3-hydroxypropanoate*

Cat. No.: *B1284309*

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the scale-up synthesis of **tert-butyl 3-hydroxypropanoate**, a valuable building block in the synthesis of various pharmaceutical compounds and complex molecules. The information presented is intended to guide researchers and process chemists in developing robust and scalable synthetic routes.

Introduction

Tert-butyl 3-hydroxypropanoate serves as a key intermediate in the synthesis of numerous biologically active molecules, including wortmannilactone C.^{[1][2]} Its structure incorporates a protected carboxylic acid (tert-butyl ester) and a primary alcohol, making it a versatile synthon. The tert-butyl ester group offers the advantage of being stable under many reaction conditions while being readily removable under acidic conditions.

The scale-up of the synthesis of this compound requires careful consideration of factors such as the availability and cost of starting materials, reaction efficiency, safety, and the ease of purification. This document outlines three potential synthetic routes for the preparation of **tert-butyl 3-hydroxypropanoate**, along with detailed protocols and considerations for process optimization and purification at a larger scale.

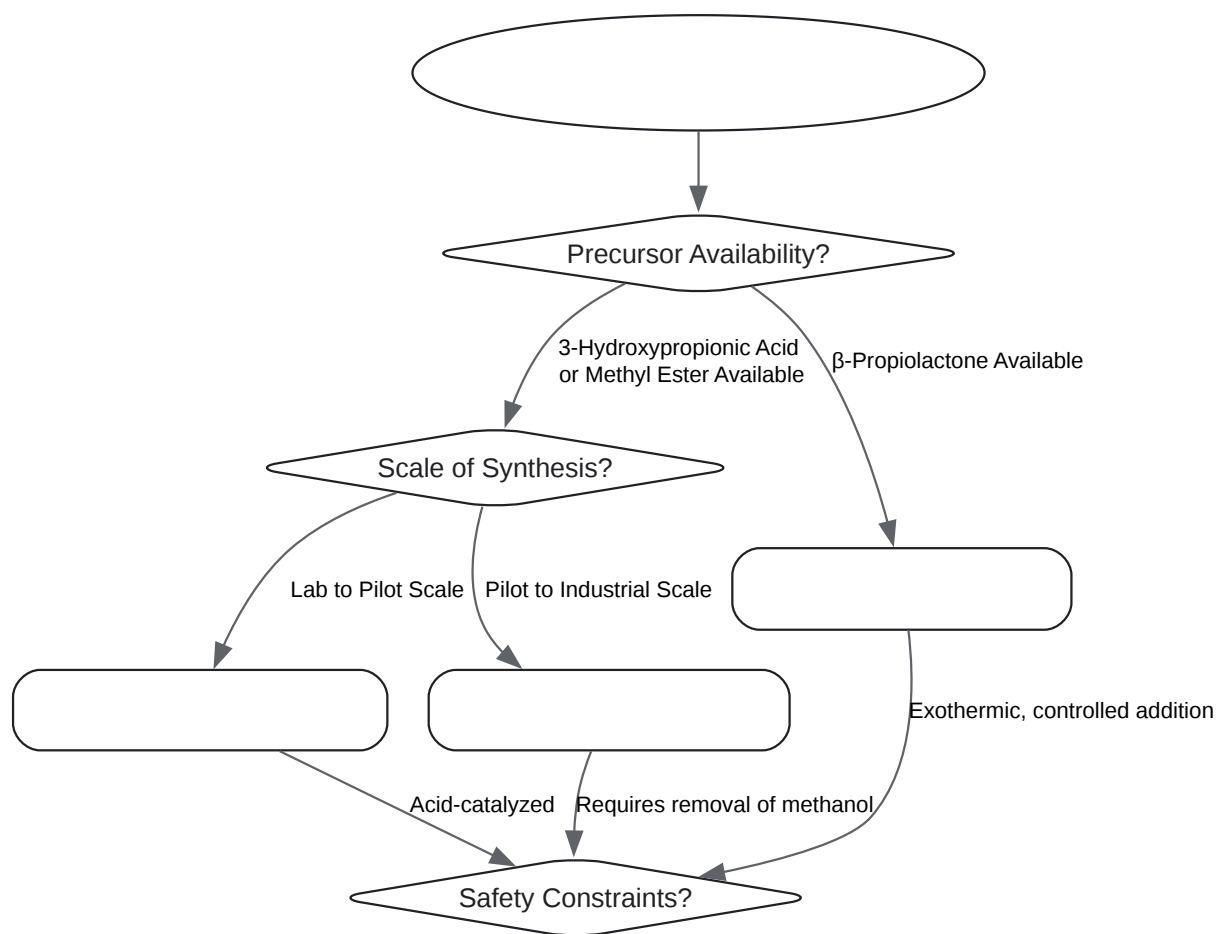
Synthetic Strategies and Protocols

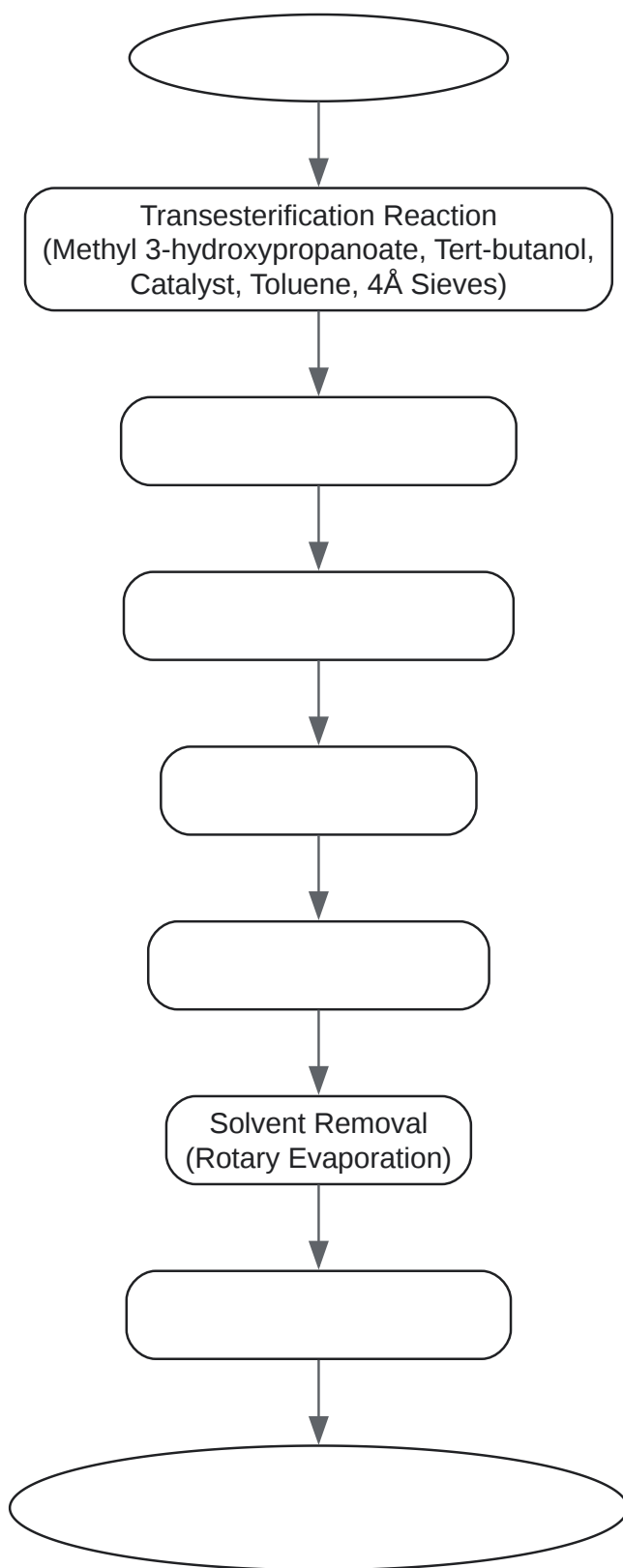
Three primary synthetic strategies for the preparation of **tert-butyl 3-hydroxypropanoate** are presented below:

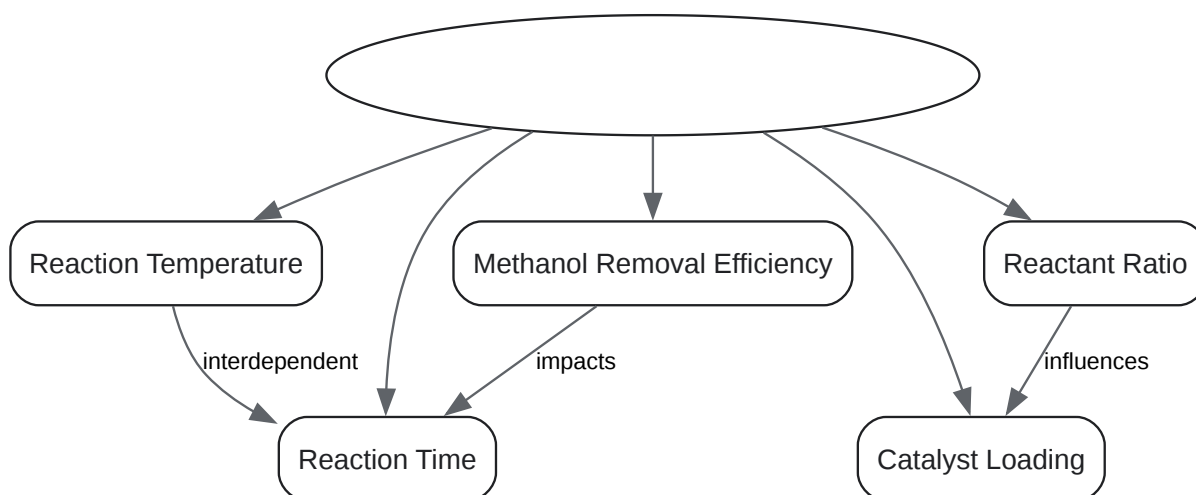
- Direct Esterification of 3-Hydroxypropionic Acid
- Ring-Opening of β -Propiolactone with Potassium Tert-butoxide
- Transesterification of a Methyl 3-hydroxypropanoate

The selection of the optimal route will depend on factors such as the availability of starting materials, desired scale, and equipment availability.

Synthetic Route Selection







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References

- 1. benchchem.com [benchchem.com]
- 2. TERT-BUTYL 3-HYDROXYPROPIONATE | 59854-11-4 [amp.chemicalbook.com]
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